

Quinoxifen Formulation for Preventative Fungicide Application: Application Notes and Protocols

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Compound of Interest

Compound Name: Quinoxifen

Cat. No.: B1680402

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Introduction

Quinoxifen is a preventative fungicide belonging to the quinoline class of chemicals, highly effective against powdery mildew diseases in a variety of crops. Its unique mode of action, which involves the disruption of early fungal development stages, makes it a valuable tool in integrated pest management programs, particularly in managing fungicide resistance. These application notes provide detailed information on **quinoxifen**'s formulation, mechanism of action, and protocols for its evaluation in a research setting.

Formulations and Physicochemical Properties

Quinoxifen is commonly available as a suspension concentrate (SC). A typical formulation contains 250 g/L of the active ingredient. For experimental purposes, it is crucial to start with a well-characterized formulation or technical-grade **quinoxifen**.

Table 1: Physicochemical Properties of **Quinoxifen**

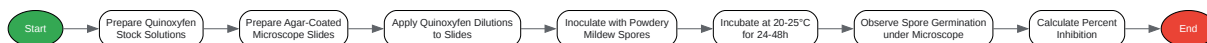
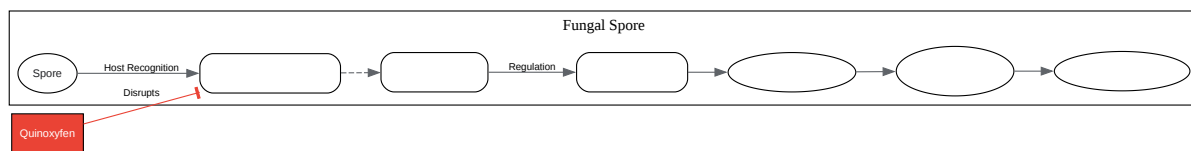
Property	Value
Chemical Name	5,7-dichloro-4-(4-fluorophenoxy)quinoline
Molecular Formula	C ₁₅ H ₈ Cl ₂ FNO
Molecular Weight	308.13 g/mol
Appearance	Off-white solid
Melting Point	106-107.5 °C
Water Solubility	pH dependent: 0.128 mg/L (pH 5), 0.047 mg/L (pH 7), 0.036 mg/L (pH 9)
Common Formulations	Suspension Concentrate (SC), Emulsifiable Concentrate (EC)

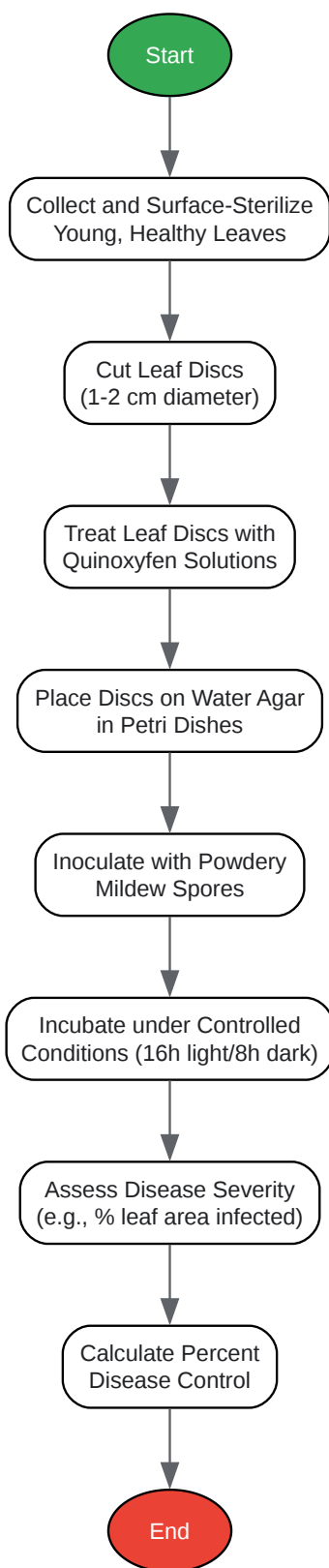
Mechanism of Action

Quinoxyfen is a protectant fungicide with a novel mode of action that disrupts signal transduction pathways in fungi, specifically interfering with G-protein signaling.^[1] This disruption occurs at the early stages of fungal development, preventing infection before visible symptoms appear. Its primary targets are spore germination and the formation of appressoria, the specialized structures fungi use to penetrate host tissues.^[1]

Signaling Pathway Disruption

Quinoxyfen's interference with G-protein signaling is a key aspect of its fungicidal activity. It has been shown to disrupt the production of G-proteins and perturb early cell signaling events.^[1] Research suggests that **quinoxyfen** may affect the function of GTPase activating proteins (GAPs), which are crucial regulators of G-protein signaling.^[1] This disruption of the signaling cascade prevents the fungus from recognizing the host plant and initiating the infection process.





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References

- 1. researchgate.net [researchgate.net]
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